

Irgacure 754: Application and Protocol for UV Curable Coatings and Inks

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Compound of Interest

Compound Name: Irgacure 754

Cat. No.: B1510731

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This document provides detailed application notes and protocols for the utilization of **Irgacure 754**, a liquid photoinitiator for UV curable coatings and inks.

Introduction

Irgacure 754 is a high-performance, liquid free-radical photoinitiator used to initiate the photopolymerization of unsaturated prepolymers, such as acrylates, in combination with mono- or multifunctional vinyl monomers.^{[1][2][3][4]} It is particularly valued for applications requiring low residual odor, low emissions, and minimal yellowing after curing.^{[1][5][6]} Chemically, it is a mixture of oxy-phenyl-acetic acid 2-[2-oxo-2-phenyl-acetoxy-ethoxy]-ethyl ester and oxy-phenyl-acetic acid 2-[2-hydroxy-ethoxy]-ethyl ester.^{[5][7][8]} **Irgacure 754** is a cleavage-type (Norrish Type I) photoinitiator, meaning it undergoes cleavage upon UV exposure to form free radicals that initiate polymerization.^{[2][9]}

Its primary applications are in clear coats for plastics and wood, top coats for PVC floors and wood parquets, as well as in plastic coatings for electronics like compact discs and cellular phones.^{[1][5][6][8]}

Physicochemical Properties and Specifications

A summary of the key physical and chemical properties of **Irgacure 754** is presented in the table below.

Property	Value	Unit	References
Chemical Name	Mixture of Oxy-phenyl-acetic acid 2-[2-oxo-2-phenyl-acetoxy-ethoxy]-ethyl ester and Oxy-phenyl-acetic acid 2-[2-hydroxy-ethoxy]-ethyl ester	-	[5][7][8]
CAS Number	211510-16-6 & 442536-99-4	-	[6][8]
Molecular Formula	C20H18O7	-	
Molecular Weight	370.4	g/mol	[10]
Appearance	Light yellow liquid	-	[2][6][7]
Melting Point	< -22	°C	[2][3][5][6][7]
Density (at 20°C)	~ 1.22	g/mL	[2][3][5][7]
Viscosity (at 20°C)	~ 84	mPa·s	[2][3][6][7]
UV Absorption Peaks (in Methanol)	255, 325	nm	[2][3][6]

Application Guidelines

Irgacure 754 can be used as the sole photoinitiator or in combination with other photoinitiators to achieve specific properties such as enhanced through-curing or reactivity.[1][8]

Recommended Concentration

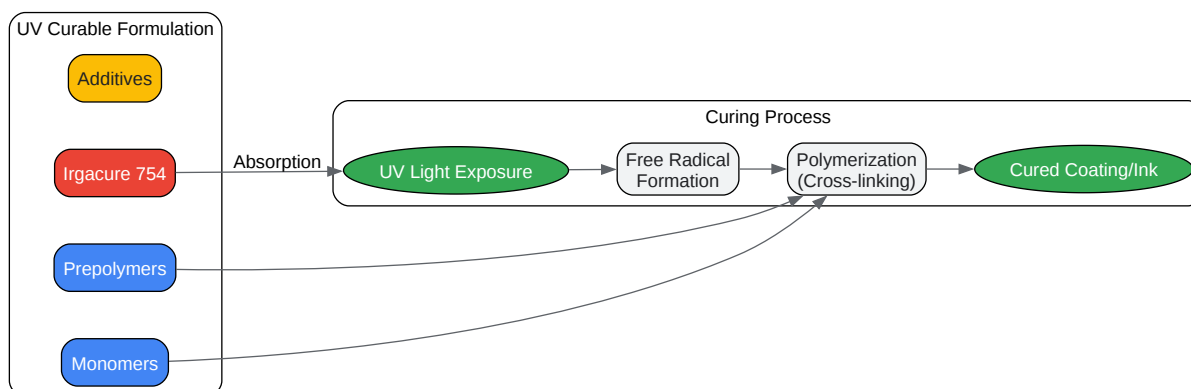
The optimal concentration of **Irgacure 754** depends on the film thickness of the coating or ink. The following are general recommendations:

Film Thickness	Recommended Concentration (% w/w)	References
5 - 20 μm	2 - 4	[8][11][12]
20 - 200 μm	1 - 3	[8][11][12]

It is crucial to perform a ladder study (testing a range of concentrations) to determine the optimal concentration for a specific formulation and curing equipment.[9] Using too little photoinitiator can lead to incomplete curing, while an excess can cause poor through-cure due to UV light absorption at the surface.[9]

UV Curing Process

The UV curing process involves the absorption of UV light by the photoinitiator, which then generates free radicals to initiate polymerization. The efficiency of this process is dependent on the overlap between the UV lamp's emission spectrum and the photoinitiator's absorption spectrum.[10] **Irgacure 754** has absorption peaks at approximately 255 nm and 325 nm, making it suitable for use with UV lamps that emit in this range.[2][3][6]



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Diagram of the UV curing process initiated by **Irgacure 754**.

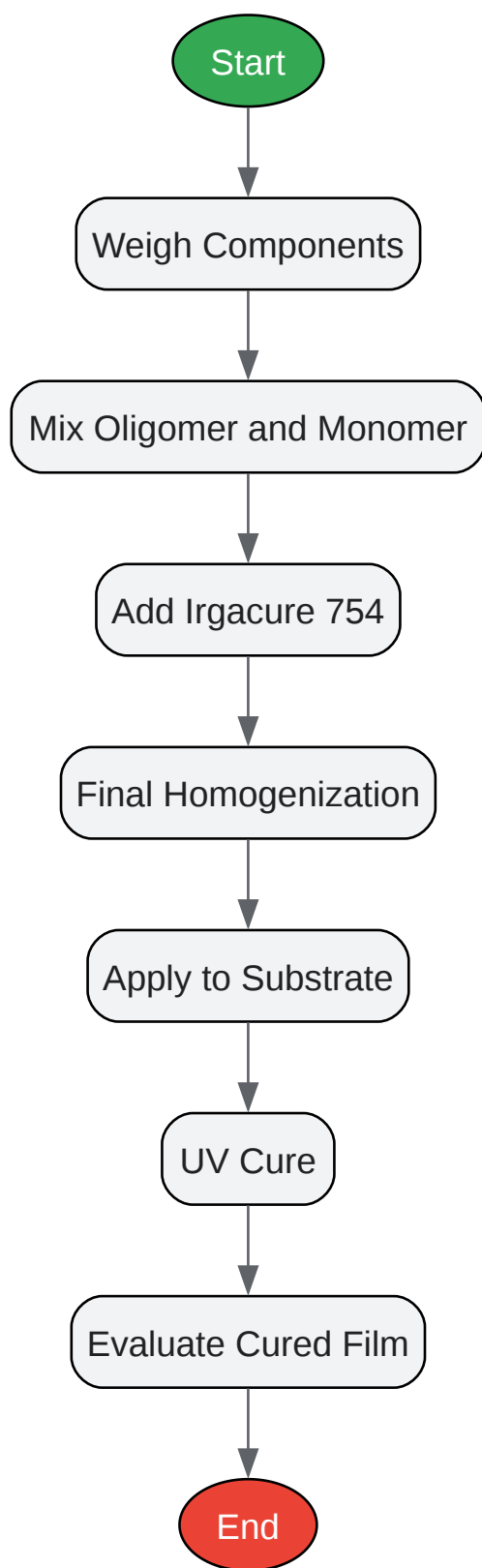
Experimental Protocol: Preparation and Curing of a UV Curable Clear Coat

This protocol provides a general procedure for preparing and evaluating a simple UV-curable clear coating using **Irgacure 754**.

Materials

- Acrylated Oligomer (e.g., Epoxy Acrylate, Urethane Acrylate)
- Reactive Diluent Monomer (e.g., Tripropyleneglycol Diacrylate - TPGDA)
- **Irgacure 754**
- Substrate (e.g., wood panel, plastic sheet)
- Applicator (e.g., bar coater, drawdown bar)
- UV Curing System (e.g., mercury vapor lamp, LED lamp with appropriate wavelength)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Formulation Workflow



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Workflow for preparing and testing a UV-curable formulation.

Procedure

- Preparation of the Formulation:
 - In a suitable container, weigh the desired amounts of the acrylated oligomer and reactive diluent monomer.
 - Mix the components thoroughly at room temperature until a homogeneous mixture is obtained.
 - Add the predetermined amount of **Irgacure 754** (e.g., 2% w/w) to the mixture.
 - Continue mixing until the photoinitiator is completely dissolved. Protect the formulation from light.
- Application:
 - Apply the formulation to the chosen substrate using a bar coater or drawdown bar to achieve a specific film thickness (e.g., 50 μm).
- Curing:
 - Immediately pass the coated substrate under the UV lamp. The belt speed or exposure time should be adjusted to ensure complete curing.
 - The required UV dose will depend on the lamp intensity, film thickness, and the specific formulation.
- Evaluation of the Cured Film:
 - Tack-free Test: Gently touch the surface of the cured film to assess if it is free of tackiness.
 - Solvent Resistance: Rub the surface with a cloth soaked in a solvent (e.g., methyl ethyl ketone - MEK). The number of double rubs until the coating is removed is a measure of cure and crosslink density.
 - Adhesion: Perform a cross-hatch adhesion test (e.g., according to ASTM D3359) to evaluate the adhesion of the coating to the substrate.

- Yellowing: Measure the color of the cured film using a spectrophotometer or colorimeter and compare it to an uncured sample or a standard to assess the degree of yellowing.

Safety and Handling

- Always handle **Irgacure 754** in a well-ventilated area.
- Wear appropriate personal protective equipment, including safety glasses, chemical-resistant gloves, and a lab coat.[\[13\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[13\]](#)
- Store in a cool, dry, and dark place away from heat and direct sunlight.[\[3\]](#)[\[4\]](#) Recommended storage temperature is 20-40 °C. Lower temperatures may cause partial crystallization, which can be redissolved by gentle warming and stirring.[\[12\]](#)
- For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.[\[13\]](#)

Troubleshooting

Issue	Potential Cause	Suggested Solution
Incomplete Curing (Tacky Surface)	Insufficient UV dose, incorrect photoinitiator concentration, oxygen inhibition.	Increase UV exposure time/intensity, optimize photoinitiator concentration, consider using an inert atmosphere (e.g., nitrogen) during curing.[9]
Poor Adhesion	Improper substrate preparation, formulation incompatibility.	Ensure the substrate is clean and dry before application, consider using adhesion promoters in the formulation.
Yellowing	Excessive UV exposure, formulation components prone to yellowing.	Optimize UV dose, ensure all formulation components are non-yellowing. Irgacure 754 is known for its minimal yellowing properties.[1][5][14]
Poor Through-Cure	High photoinitiator concentration (surface absorption), high pigment loading.	Reduce photoinitiator concentration, consider a combination with a photoinitiator that absorbs at longer wavelengths for better penetration.[9][15][16]

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References

- 1. ulprospector.com [ulprospector.com]
- 2. [PHOTOINITIATOR 754 Supplier](http://PHOTOINITIATOR754.com) [lotchemistry.com]
- 3. sincerechemical.com [sincerechemical.com]

- 4. haihangchem.com [haihangchem.com]
- 5. mychem.ir [mychem.ir]
- 6. longchangchemical.com [longchangchemical.com]
- 7. image.yclmall.com [image.yclmall.com]
- 8. Sinocure® 754 - CAS No 211510-16-6 Photoinitiator for Coatings [sinocurechem.com]
- 9. Photoinitiators Formulation Overview | Bomar Blog [bomar-chem.com]
- 10. benchchem.com [benchchem.com]
- 11. specialchem.com [specialchem.com]
- 12. penpoly.com [penpoly.com]
- 13. cellink.com [cellink.com]
- 14. digital.car.chula.ac.th [digital.car.chula.ac.th]
- 15. ptacts.uspto.gov [ptacts.uspto.gov]
- 16. ptabdata.blob.core.windows.net [ptabdata.blob.core.windows.net]
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